

Artifacts and pitfalls in FAPI-74 PET image interpretation

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Compound of Interest

Compound Name: FAPI-74
CAS No.: 2374782-76-8
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FAPI-74 PET Imaging: Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in the accurate interpretation of Fibroblast Activation Protein Inhibitor (FAPI)-74 Positron Emission Tomography (PET) images.

Frequently Asked Questions (FAQs)

Q1: What is **FAPI-74** and why is it used in PET imaging?

A1: **FAPI-74** is a radiolabeled inhibitor of Fibroblast Activation Protein (FAP). FAP is a protein that is overexpressed in cancer-associated fibroblasts (CAFs), which are a major component of the tumor stroma in a wide variety of cancers.[1][2][3] **FAPI-74**, when used as a PET tracer, allows for the visualization of FAP-expressing tissues, primarily for oncological applications.[4] [5] The use of ^{18}F -labeled **FAPI-74** offers advantages such as a longer half-life and better image resolution compared to ^{68}Ga -labeled FAPi tracers.[6][7]

Q2: What is the recommended imaging protocol for [^{18}F]**FAPI-74** PET/CT?

A2: While protocols may vary between institutions, a general guideline for [^{18}F]FAPI-74 PET/CT imaging includes an uptake time of 30 to 90 minutes post-injection.[8] Many centers use a 60-minute uptake time to align with other common PET tracers like FDG.[8] The administered activity for fluorine-18 based FAPI radiopharmaceuticals typically ranges from 185-300 MBq.[8]

Q3: What are the common sources of false-positive **FAPI-74** uptake?

A3: Non-specific uptake of FAPI tracers, including **FAPI-74**, can occur in various benign conditions and physiological processes, leading to potential misinterpretation. These include:

- Degenerative Lesions: Arthritic changes in joints and vertebral bones are a frequent source of FAPI uptake.[1][3][5]
- Inflammation and Wound Healing: Areas of active inflammation, scarring, and tissue remodeling show FAPI uptake due to the presence of activated fibroblasts.[1][5][9]
- Uterine and Mammary Gland Uptake: Physiological uptake in the uterus, particularly in premenopausal women, and in the mammary glands can be observed.[1][5]
- Muscular Uptake: Focal or diffuse muscle uptake can occur.[1]
- Other Benign Conditions: FAPI uptake has been reported in conditions such as fibrosis, IgG4-related disease, and some benign tumors.[5][10]

Troubleshooting Guide

This guide addresses specific issues that may be encountered during the interpretation of **FAPI-74** PET images.

Issue 1: Unexpected Focal Uptake in a Joint

- Possible Cause: Degenerative joint disease (e.g., osteoarthritis). Activated fibroblasts are involved in the pathological processes of arthritis.[5]
- Troubleshooting Steps:
 - Correlate with CT: Carefully examine the corresponding CT images for signs of degenerative changes, such as osteophytes, joint space narrowing, and subchondral

sclerosis.

- Clinical History: Review the patient's clinical history for any known diagnosis of arthritis or joint pain.
- Quantitative Analysis: While FAPI uptake can be high in degenerative lesions, the SUVmax may be lower than in aggressive malignancies. However, there is considerable overlap.

Issue 2: Diffuse or Focal Uterine Uptake in a Female Patient

- Possible Cause: Physiological endometrial and myometrial uptake, which can vary with the menstrual cycle.[1]
- Troubleshooting Steps:
 - Correlate with Clinical Information: Note the patient's age and menopausal status. Uterine uptake is more common and intense in premenopausal women.[5]
 - Pattern of Uptake: Physiological uptake is often diffuse, whereas malignant lesions may present as more focal and intense uptake.
 - Consider Gynecological Malignancies: While physiological uptake is common, it can hinder the interpretation of potential gynecological cancers.[5] Further investigation with other imaging modalities may be warranted if there is clinical suspicion.

Issue 3: High FAPI-74 Uptake in the Liver

- Possible Cause: While the normal liver background is typically low with FAPI tracers, certain conditions can lead to increased uptake.[11]
- Troubleshooting Steps:
 - Rule out Metastases: Liver metastases from various cancers can show high FAPI uptake. [11]

- Consider Benign Liver Disease: Liver cirrhosis can cause a diffuse increase in FAPI uptake, potentially masking focal lesions.[11]
- Compare with [¹⁸F]FDG PET/CT: FAPI PET generally shows a higher tumor-to-background ratio in the liver compared to [¹⁸F]FDG PET/CT due to lower physiological liver uptake.[11]

Quantitative Data Summary

The following tables summarize quantitative data for FAPI uptake in common pitfalls and the biodistribution of [¹⁸F]FAPI-74.

Table 1: FAPI Uptake in Common Non-Malignant Pitfalls (Data from ⁶⁸Ga-FAPI studies)

Finding	Frequency in Patients (%)	Mean SUVmax (± SD)
Any Non-Tumor-Specific Finding	81.3	-
Degenerative Bone/Joint Lesions	51.6	7.7 ± 2.9
Head and Neck Findings	45.1	-
Focal or Localized Muscle Uptake	28.6	-
Uterine Uptake (in women)	66.7	12.2 ± 7.3

Source: Data adapted from a study on ⁶⁸Ga-FAPI-04 and ⁶⁸Ga-FAPI-46.[1]

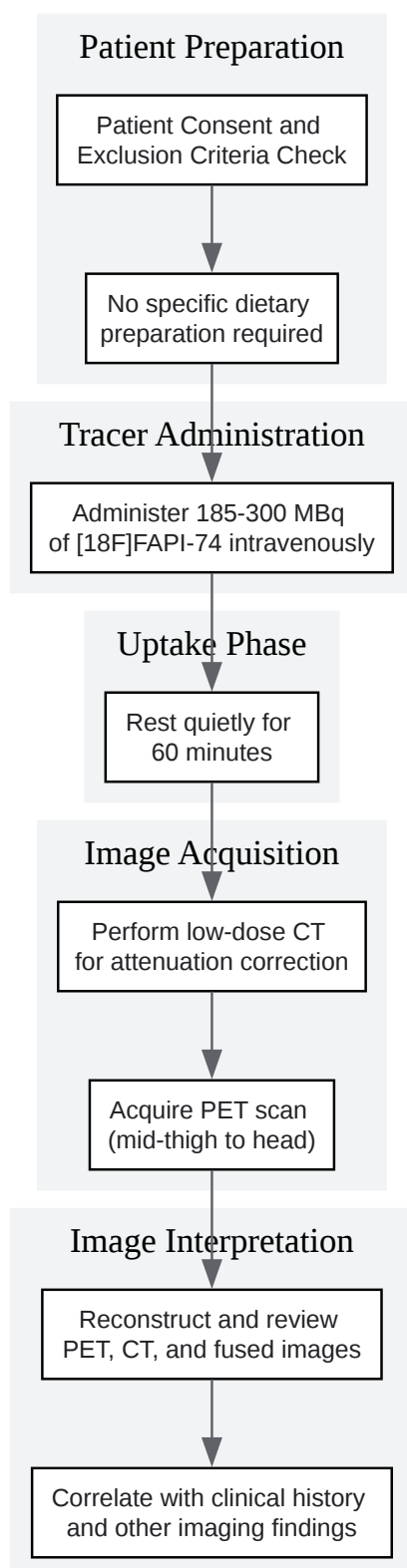
Table 2: Biodistribution of [¹⁸F]FAPI-74 in Normal Organs (SUVmean at 1 hour post-injection)

Organ	SUVmean
Brain	Low
Liver	~1.5
Spleen	~1.5
Pancreas	~1.5
Kidney	~2.0
Muscle	Low
Blood Pool	Moderately higher than earlier FAPI tracers

Source: Data compiled from studies on [¹⁸F]FAPI-74.^{[4][12]} Note that specific SUV values can vary based on patient factors and imaging protocols.

Experimental Protocols & Workflows

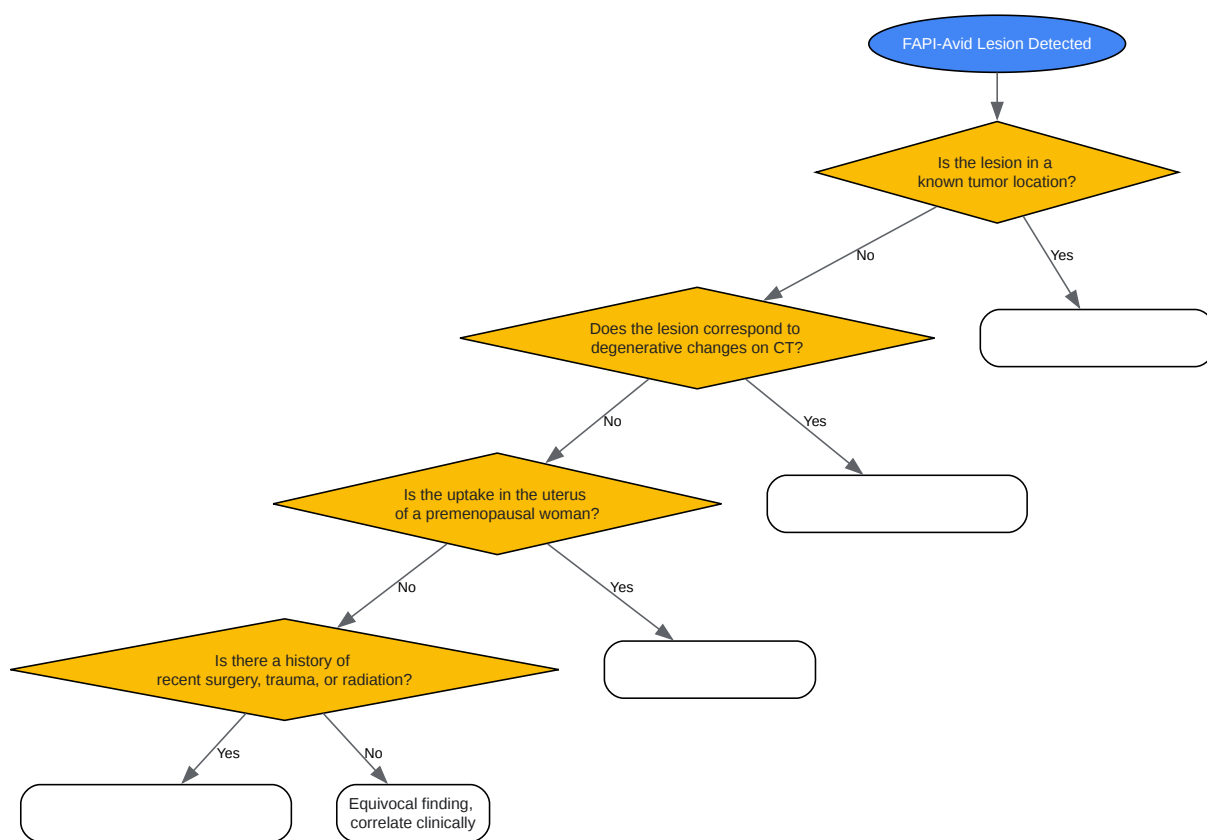
Standard [¹⁸F]FAPI-74 PET/CT Imaging Workflow



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Caption: Standard workflow for [¹⁸F]FAPI-74 PET/CT imaging from patient preparation to image interpretation.

Troubleshooting Logic for FAPI-Avid Lesions



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Caption: A logical workflow for troubleshooting the potential cause of a FAPI-avid lesion.

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